

Molecular formula of Resorcinomycin B (C₁₃H₁₈N₄O₅)

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Compound of Interest

Compound Name: Resorcinomycin B

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Resorcinomycin B (C₁₃H₁₈N₄O₅): A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Resorcinomycin B is a naturally occurring antibiotic with the molecular formula C₁₃H₁₈N₄O₅. Isolated from *Streptoverticillium roseoverticillatum*, it belongs to a class of N-acyl-amino acids characterized by a guanidino group and a dihydroxy-phenyl moiety. While its structural analog, Resorcinomycin A, has been studied for its antimycobacterial properties, specific biological data and detailed mechanistic studies on **Resorcinomycin B** are limited in current scientific literature. This technical guide provides a comprehensive overview of the known information on **Resorcinomycin B**, including its chemical properties and isolation. In areas where specific data for **Resorcinomycin B** is unavailable, information from its closely related analog, Resorcinomycin A, is presented to offer potential insights, with the clear delineation that these are extrapolations.

Chemical and Physical Properties

Resorcinomycin B is a water-soluble, amphoteric substance. Its structure has been determined by elemental analysis, mass spectrometry, and NMR spectrometry.

Table 1: Physicochemical Properties of **Resorcinomycin B**

Property	Value	Source
Molecular Formula	C13H18N4O5	[1]
Molecular Weight	310.31 g/mol	Calculated
IUPAC Name	N-[(S)-alpha-guanidino-3,5-dihydroxy-4-ethylphenylacetyl]-glycine	[1]
CAS Number	100234-69-3	
Appearance	Not Reported	
Solubility	Water-soluble	[1]

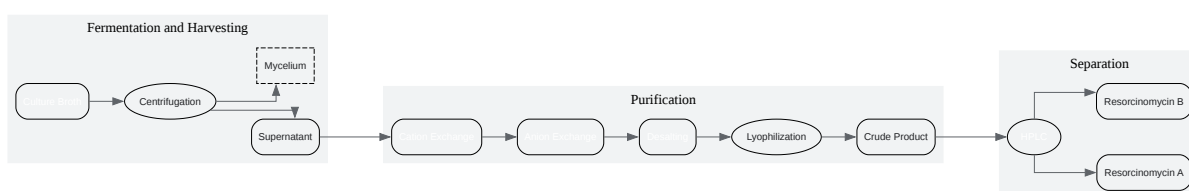
Isolation Protocol

Resorcinomycin A and B are isolated from the culture broth of *Streptoverticillium roseoverticillatum*. The general workflow for their isolation is outlined below.

Experimental Protocol: Isolation of Resorcinomycins

- **Cultivation:** *Streptoverticillium roseoverticillatum* is cultured in a suitable fermentation medium.
- **Harvesting:** The culture broth is harvested and centrifuged to separate the supernatant from the mycelium.
- **Adsorption Chromatography:** The supernatant is passed through a column of Amberlite IRC-50 (H⁺ form) or a similar cation exchange resin.
- **Elution:** The column is washed with water and then eluted with dilute hydrochloric acid.
- **Neutralization and Adsorption:** The eluate is neutralized and then passed through a column of Amberlite IRA-68 (OH⁻ form) or a similar anion exchange resin.
- **Elution:** The column is washed with water and then eluted with dilute hydrochloric acid.

- **Desalting and Lyophilization:** The eluate is desalted using a suitable method and then lyophilized to obtain a crude powder of Resorcinomycins A and B.
- **Separation:** The individual compounds are separated by high-performance liquid chromatography (HPLC).



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Caption: General workflow for the isolation of Resorcinomycins.

Biological Activity

While **Resorcinomycin B** is classified as an antibiotic, specific quantitative data on its antimicrobial activity is not readily available in the published literature.[1] However, its structural analog, Resorcinomycin A, has demonstrated notable activity against *Mycobacterium* species.

Table 2: In Vitro Antimycobacterial Activity of Resorcinomycin A

Organism	MIC (µg/mL)
Mycobacterium tuberculosis H37Rv	3.13
Mycobacterium kansasii	1.56
Mycobacterium marinum	0.78
Mycobacterium avium	25
Mycobacterium intracellulare	50

Data for Resorcinomycin A is presented as a reference due to the lack of specific data for **Resorcinomycin B**.

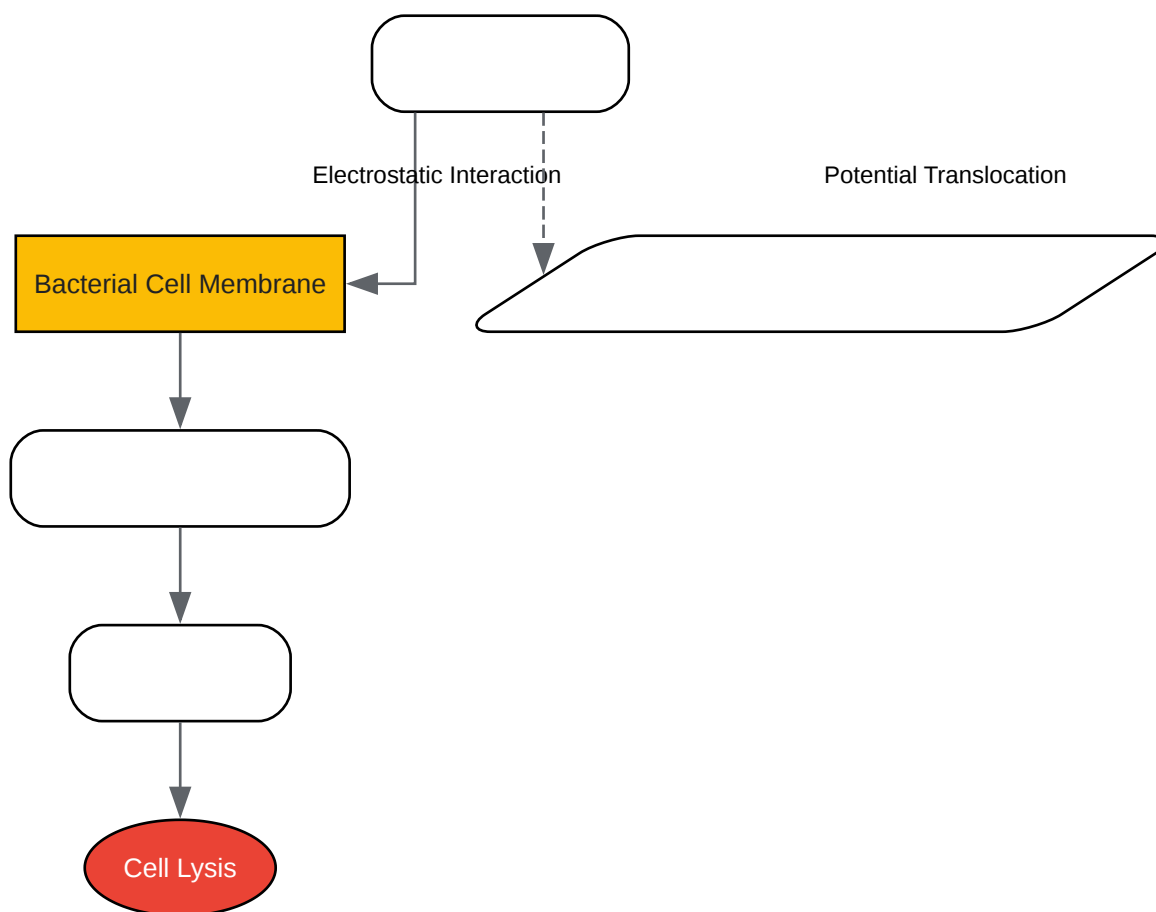
Resorcinomycin A was found to be inactive against Gram-negative and most Gram-positive bacteria, suggesting a degree of selectivity in its action.^[2] It is plausible that **Resorcinomycin B** shares a similar spectrum of activity, though this requires experimental verification.

Mechanism of Action (Hypothesized)

The precise mechanism of action for **Resorcinomycin B** has not been elucidated. However, based on its chemical structure, a plausible hypothesis can be formulated. The presence of the guanidino group, which is cationic at physiological pH, and the phenolic hydroxyl groups suggests that **Resorcinomycin B** may interact with and disrupt the bacterial cell membrane.

Many antimicrobial peptides and small molecules with these functional groups exert their effects through the following mechanisms:

- **Membrane Disruption:** The cationic guanidino group can interact with the negatively charged components of the bacterial cell membrane, such as phospholipids and teichoic acids. This interaction can lead to membrane depolarization, pore formation, and ultimately, cell lysis.
- **Inhibition of Intracellular Processes:** Following membrane translocation, the molecule could potentially interfere with essential intracellular processes such as DNA replication, transcription, or protein synthesis.



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References

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